

methyl dichlorophosphate synonyms and CAS number

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Compound of Interest

Compound Name: Methyl dichlorophosphate

Cat. No.: B1584980

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Methyl Dichlorophosphate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Methyl dichlorophosphate is a reactive organophosphorus compound with significant applications in chemical synthesis. This document provides a comprehensive technical guide to its properties, synthesis, and handling, tailored for professionals in research and development.

Chemical Identity

Methyl dichlorophosphate is a colorless liquid that is soluble in many organic solvents. It is primarily identified by its CAS number and a variety of synonyms used in literature and commercial listings.

Identifier	Value
CAS Number	677-24-7
Molecular Formula	CH ₃ Cl ₂ O ₂ P

A comprehensive list of its common synonyms is provided below to aid in literature searches and material sourcing.

Synonyms

Methyl phosphorodichloridate

Phosphorodichloridic acid, methyl ester

Dichlorophosphoryloxymethane

Methoxyphosphorylchloride

Methyl dichloridophosphate

(Phosphoric acid methyl) dichloride

Dichloridophosphoric acid methyl ester

Dichlorophosphinic acid methyl ester

Methyl phosphoric dichloride

Physicochemical Properties

The following table summarizes the key quantitative data for **methyl dichlorophosphate**, providing a clear comparison of its physical and chemical characteristics.

Property	Value	Source
Molecular Weight	148.91 g/mol	[1]
Density	1.488 g/mL at 25 °C	
Boiling Point	62-64 °C at 15 mmHg	
Refractive Index	n _{20/D} 1.436	

Synthesis Protocol

Methyl dichlorophosphate can be synthesized through the reaction of phosphorus oxychloride with methanol.[2] This process is a common method for producing phosphorodichloridates.

Experimental Methodology: Synthesis of Methyl Dichlorophosphate

Objective: To synthesize **methyl dichlorophosphate** from phosphorus oxychloride and methanol.

Materials:

- Phosphorus oxychloride (POCl_3)
- Methanol (CH_3OH)
- Inert solvent (e.g., dichloromethane)
- Reaction vessel equipped with a stirrer, dropping funnel, and a reflux condenser
- Cooling bath
- Distillation apparatus

Procedure:

- In a reaction vessel, dissolve phosphorus oxychloride in an inert solvent under a dry, inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture in a cooling bath to a temperature between 10 to 40°C.[2]
- Slowly add methanol dropwise to the stirred solution. The addition rate should be controlled to maintain the reaction temperature within the desired range.
- After the addition is complete, allow the reaction mixture to stir for a specified period to ensure the reaction goes to completion.
- The resulting hydrogen chloride gas is carefully removed from the reaction mixture.[2]
- If an excess of phosphorus oxychloride was used, it can be removed by distillation under reduced pressure.[2]

- The crude **methyl dichlorophosphate** can be purified by fractional distillation under reduced pressure.

Safety Precautions: This reaction is exothermic and produces corrosive hydrogen chloride gas. It should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn. Phosphorus oxychloride and **methyl dichlorophosphate** are corrosive and moisture-sensitive.

Logical Workflow for Synthesis

The synthesis of **methyl dichlorophosphate** from phosphorus oxychloride and methanol follows a straightforward logical progression. This workflow can be visualized as follows:



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References

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- 2. US6034260A - Dialkylphosphoric acids by the methanol method - Google Patents [patents.google.com]
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